

An In-depth Technical Guide to 2-(Bromomethyl)-1,3,5-trimethylbenzene

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Compound of Interest

Compound Name: 2-(Bromomethyl)-1,3,5-trimethylbenzene

Cat. No.: B1267529

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This document provides a comprehensive technical overview of **2-(Bromomethyl)-1,3,5-trimethylbenzene**, a key reagent in organic synthesis. It is intended for researchers, chemists, and professionals in the fields of chemical synthesis and drug development. The guide covers the compound's identification, physicochemical properties, a detailed synthesis protocol, reactivity, and essential safety information.

Compound Identification and Nomenclature

2-(Bromomethyl)-1,3,5-trimethylbenzene, also widely known by its common synonym 2,4,6-trimethylbenzyl bromide, is an aromatic organic compound. It functions as a valuable and sterically hindered alkylating agent, enabling the introduction of the 2,4,6-trimethylbenzyl (mesitylmethyl) group into various molecular scaffolds.

Identifier	Value
IUPAC Name	2-(Bromomethyl)-1,3,5-trimethylbenzene
Common Synonym	2,4,6-Trimethylbenzyl bromide
CAS Number	4761-00-6 [1] [2]
Molecular Formula	C ₁₀ H ₁₃ Br [1] [2]
Molecular Weight	213.11 g/mol [1]
PubChem CID	233400 [3]

Physicochemical Properties

The compound is a solid at room temperature with a distinct melting point. Its high boiling point, even under reduced pressure, is characteristic of substituted aromatic halides. Proper storage is critical to maintain its stability and purity.

Property	Value
Appearance	White to off-white crystalline solid [1]
Melting Point	50-51 °C [1]
Boiling Point	99-102 °C (at 2 Torr) [1]
Predicted Density	1.270 ± 0.06 g/cm ³ [1]
Storage Conditions	Store under inert gas (Nitrogen or Argon) at 2-8°C [1]

Synthesis Protocol

A common and reliable method for synthesizing **2-(Bromomethyl)-1,3,5-trimethylbenzene** is via the bromination of its corresponding alcohol, 2,4,6-trimethylbenzyl alcohol. This procedure avoids the complexities of direct free-radical bromination on the mesitylene core and offers a clean conversion.[\[1\]](#)

Reaction: 2,4,6-Trimethylbenzyl alcohol → **2-(Bromomethyl)-1,3,5-trimethylbenzene**

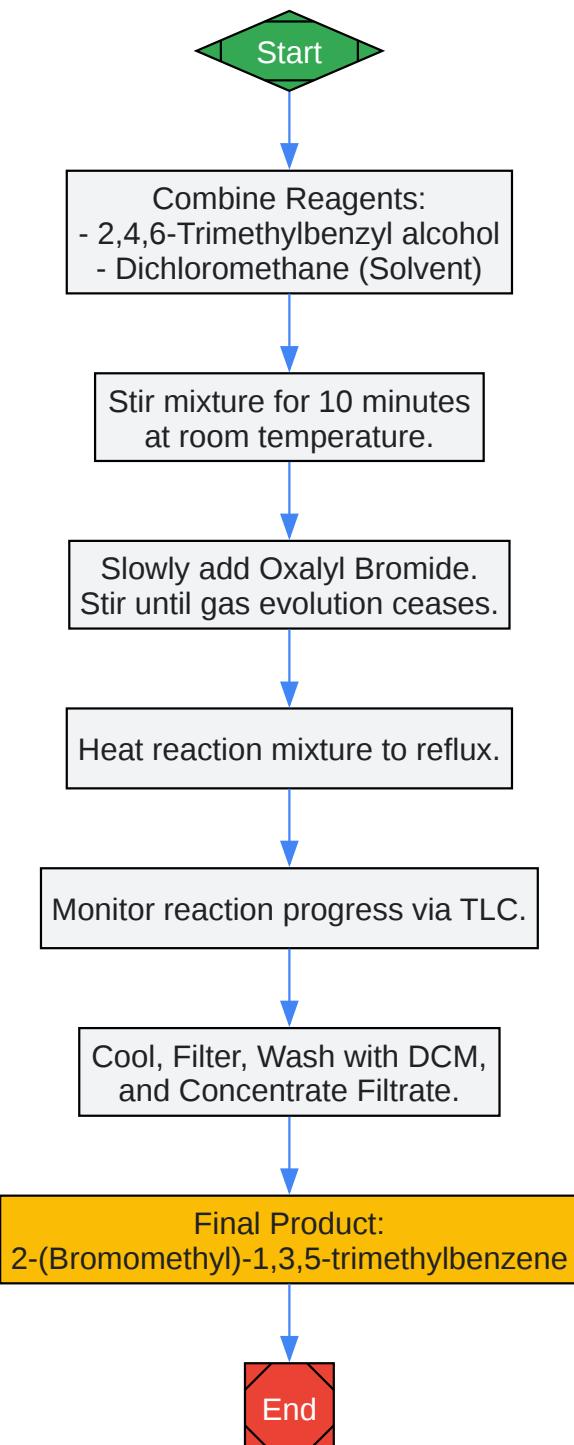
Materials:

- 2,4,6-trimethylbenzyl alcohol
- Dichloromethane (CH_2Cl_2)
- Oxalyl bromide or Oxalyl chloride
- Round bottom flask
- Magnetic stirrer
- Reflux condenser
- Apparatus for filtration and concentration under reduced pressure

Experimental Procedure:

- To a round bottom flask, add 2,4,6-trimethylbenzyl alcohol (0.6 g, 0.6 mmol) and methylene chloride (5 mL).
- Stir the mixture magnetically for 10 minutes at room temperature.
- Slowly add oxalyl bromide or oxalyl chloride (0.6 mmol) to the flask.
- Continue stirring the reaction mixture at room temperature until the evolution of gas has substantially stopped.
- Heat the reaction mixture to reflux.
- The progress of the reaction should be monitored by Thin-Layer Chromatography (TLC).
- Upon completion, cool the mixture to room temperature and filter the contents.
- Wash the collected solid on the funnel with dichloromethane (3 x 10 mL).
- Combine the filtrate and washings and concentrate the solution under reduced pressure to yield the final product.

- The purity of the resulting **2-(Bromomethyl)-1,3,5-trimethylbenzene** can be confirmed by ^1H NMR and ^{13}C NMR spectral analysis.[1]



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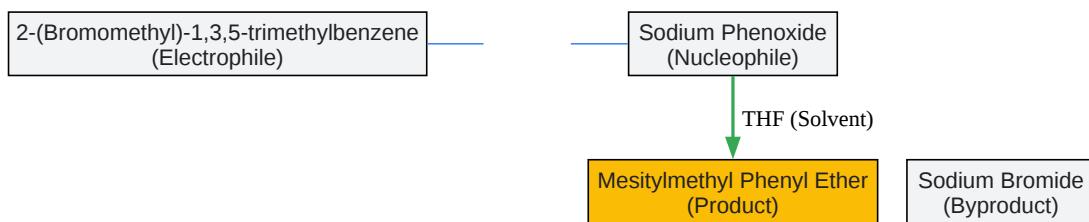
Caption: Experimental workflow for the synthesis of **2-(Bromomethyl)-1,3,5-trimethylbenzene**.

Chemical Reactivity and Applications

The primary utility of **2-(Bromomethyl)-1,3,5-trimethylbenzene** lies in its role as an electrophile in nucleophilic substitution reactions. The bromine atom is located at a benzylic position, making it a good leaving group and rendering the adjacent carbon susceptible to nucleophilic attack. The flanking methyl groups at positions 2 and 6 provide significant steric hindrance, which can be exploited to achieve regioselectivity or to create sterically crowded molecular environments.

Common applications include:

- Williamson Ether Synthesis: Reacting with alkoxides or phenoxides to form sterically hindered ethers.
- Alkylation of Amines: Forming secondary or tertiary amines.
- Formation of C-C Bonds: Acting as an electrophile for carbanions, such as those derived from Grignard reagents or organolithium compounds.



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Caption: Reaction pathway of a typical Williamson ether synthesis using the title compound.

Spectroscopic Data

Spectroscopic analysis is essential for the structural confirmation of **2-(Bromomethyl)-1,3,5-trimethylbenzene**. The expected NMR signals provide a unique fingerprint for the molecule.

Spectroscopy	Expected Chemical Shifts (ppm) and Multiplicity
¹ H NMR (CDCl ₃)	~ 6.9 (s, 2H, Ar-H)~ 4.5 (s, 2H, -CH ₂ Br)~ 2.3 (s, 9H, 3 x Ar-CH ₃)
¹³ C NMR (CDCl ₃)	~ 138-140 (Ar-C, quaternary)~ 129 (Ar-CH)~ 33 (-CH ₂ Br)~ 21 (Ar-CH ₃)

Note: Exact chemical shifts may vary depending on the solvent and spectrometer frequency.

Safety and Handling

As a reactive alkylating agent, **2-(Bromomethyl)-1,3,5-trimethylbenzene** must be handled with appropriate care. It is classified as a corrosive substance that can cause severe skin and eye damage. Adherence to safety protocols is mandatory.

GHS Hazard Information	Details
Pictogram(s)	 Corrosion
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage. ^[4] H290: May be corrosive to metals. ^{[4][5]}
Precautionary Statements	P260: Do not breathe dusts or mists. ^{[4][5]} P280: Wear protective gloves, protective clothing, and eye/face protection. ^[4] P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting. ^[4] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water or shower. ^[4] P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. ^[4] P405: Store locked up. ^[6]

Handling Recommendations:

- Always handle this compound inside a chemical fume hood.
- Use personal protective equipment (PPE), including chemical-resistant gloves, a lab coat, and safety goggles.
- Avoid inhalation of dust and contact with skin and eyes.
- Store in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area away from incompatible materials.^[4]

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